

# A Technical Guide to Fluorescein O-methacrylate: Properties, Suppliers, and Applications

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## Compound of Interest

Compound Name: *Fluorescein O-methacrylate*

Cat. No.: *B1598631*

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For researchers, scientists, and professionals in drug development, **Fluorescein O-methacrylate** (FOM) has emerged as an important fluorescent monomer. Its utility in the synthesis of fluorescent polymers and nanoparticles has led to significant advancements in cellular imaging, biosensing, and targeted drug delivery. This technical guide provides an in-depth overview of FOM, including its chemical and physical properties, a list of commercial suppliers, and detailed experimental protocols for its application.

## Core Properties of Fluorescein O-methacrylate

**Fluorescein O-methacrylate** is a derivative of the well-known fluorescein dye, functionalized with a methacrylate group. This structural feature allows it to be readily polymerized into various macromolecular architectures. FOM is particularly noted for its pH-sensitive fluorescence, making it an excellent candidate for developing sensors that can operate within physiological ranges.<sup>[1][2][3]</sup>

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **Fluorescein O-methacrylate** is presented in the table below for easy comparison.

Property	Value	References
CAS Number	480439-15-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>24</sub> H <sub>16</sub> O <sub>6</sub>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	400.38 - 400.4 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Purity	≥95%	<a href="#">[3]</a> <a href="#">[7]</a>
Appearance	Solid	<a href="#">[7]</a>
Melting Point	227-232 °C	<a href="#">[7]</a>
Excitation Wavelength (λ <sub>max</sub> )	~490 nm	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Emission Wavelength	~520 nm	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Storage Temperature	2-8°C (short term), -20°C to -80°C (stock solutions)	<a href="#">[7]</a> <a href="#">[8]</a>

## Commercial Availability

**Fluorescein O-methacrylate** is available from a number of reputable chemical suppliers. Researchers can acquire this compound from the following vendors:

- [Smolecule](#)[\[1\]](#)
- [Benchchem](#)[\[2\]](#)
- [Santa Cruz Biotechnology](#)[\[4\]](#)[\[5\]](#)
- [MedChemExpress](#)[\[8\]](#)
- [Sigma-Aldrich](#)[\[3\]](#)[\[7\]](#)[\[9\]](#)
- [Polymer Source](#)[\[10\]](#)

It is recommended to request a certificate of analysis from the supplier to ensure the purity and quality of the compound for experimental use.

## Synthesis and Polymerization Protocols

The primary route for synthesizing **Fluorescein O-methacrylate** is through the direct esterification of fluorescein with a reactive derivative of methacrylic acid, such as methacryloyl chloride.<sup>[2]</sup> This reaction requires anhydrous conditions to prevent hydrolysis and is often carried out in the presence of a dehydrating agent.<sup>[1]</sup>

Once synthesized, FOM can be polymerized using several techniques to create fluorescent materials.

### Experimental Protocol: Free Radical Polymerization of FOM

This protocol describes a typical solution polymerization of **Fluorescein O-methacrylate**.

Materials:

- **Fluorescein O-methacrylate** (FOM)
- A comonomer (e.g., methyl methacrylate, N-isopropylacrylamide)
- A thermal initiator, such as Azobisisobutyronitrile (AIBN)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Dimethylformamide (DMF))
- Inert gas (Nitrogen or Argon)
- Reaction vessel with a condenser and magnetic stirrer
- Heating mantle or oil bath

Methodology:

- Dissolve the desired amounts of **Fluorescein O-methacrylate** and the comonomer in the anhydrous solvent within the reaction vessel.
- Add the thermal initiator (AIBN) to the solution. The concentration will depend on the desired molecular weight of the polymer.

- De-gas the solution by bubbling with an inert gas for at least 30 minutes to remove any dissolved oxygen, which can inhibit the polymerization.
- Heat the reaction mixture to the appropriate temperature (typically 60-80°C for AIBN) under an inert atmosphere.[\[2\]](#)
- Allow the polymerization to proceed for the desired time, which can range from a few hours to overnight.
- Terminate the reaction by cooling the mixture to room temperature and exposing it to air.
- Precipitate the polymer by pouring the reaction mixture into a non-solvent (e.g., methanol, hexane).
- Collect the polymer by filtration and dry it under vacuum.
- Purify the polymer by redissolving it in a suitable solvent and re-precipitating it to remove any unreacted monomers and initiator residues. Dialysis can also be used for purification, particularly for water-soluble polymers.[\[2\]](#)

## Characterization Techniques

To ensure the successful synthesis and polymerization of FOM, a suite of characterization techniques should be employed:

- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): Confirms the chemical structure of the monomer and the successful incorporation into a polymer backbone. The disappearance of vinyl proton signals around 5.7 and 6.1 ppm in  $^1\text{H}$  NMR indicates successful polymerization.[\[2\]](#)
- Fourier-Transform Infrared (FTIR) Spectroscopy: Identifies the characteristic functional groups present in the monomer and polymer.[\[1\]](#)
- Photoluminescence Spectroscopy: Measures the excitation and emission spectra to confirm the fluorescent properties of the material.[\[1\]](#)
- UV-Vis Spectroscopy: Assesses the pH-dependent absorbance shifts, which is crucial for pH-sensing applications.[\[2\]](#)

- Dynamic Light Scattering (DLS): Determines the size of nanoparticles when FOM is polymerized into such structures.[2]

## Applications in Research and Drug Development

The unique properties of **Fluorescein O-methacrylate** have led to its use in a variety of applications.

## Fluorescent Nanoparticles for Cellular Imaging and Drug Delivery

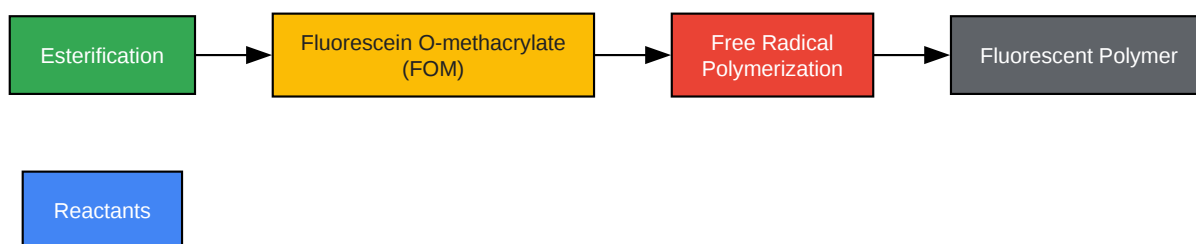
FOM can be copolymerized with other monomers to create amphiphilic polymers that self-assemble into fluorescent nanoparticles in aqueous environments.[1] These nanoparticles can encapsulate therapeutic agents for targeted drug delivery. The inherent fluorescence of the nanoparticles allows for real-time tracking of their biodistribution and cellular uptake using techniques like fluorescence microscopy and flow cytometry.[1][3]

## Development of pH-Sensitive Biosensors

The pH sensitivity of fluorescein makes FOM an ideal building block for optical pH sensors.[2] These sensors can be fabricated by immobilizing FOM-containing polymers onto solid supports, such as optical fibers.[11] The fluorescence intensity of the sensor changes in response to pH variations, allowing for the monitoring of pH in biological environments.[12]

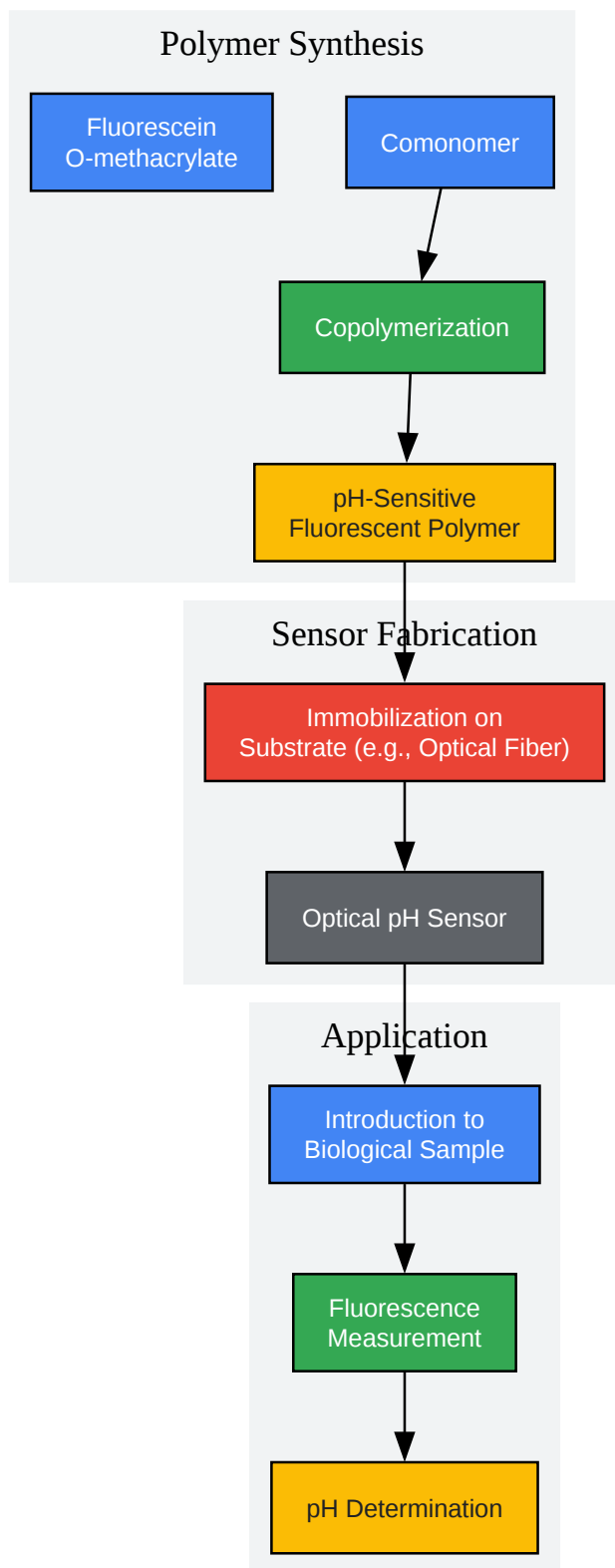
## Visualizing Workflows with Fluorescein O-methacrylate

The following diagrams, generated using the DOT language, illustrate key experimental and logical workflows involving **Fluorescein O-methacrylate**.



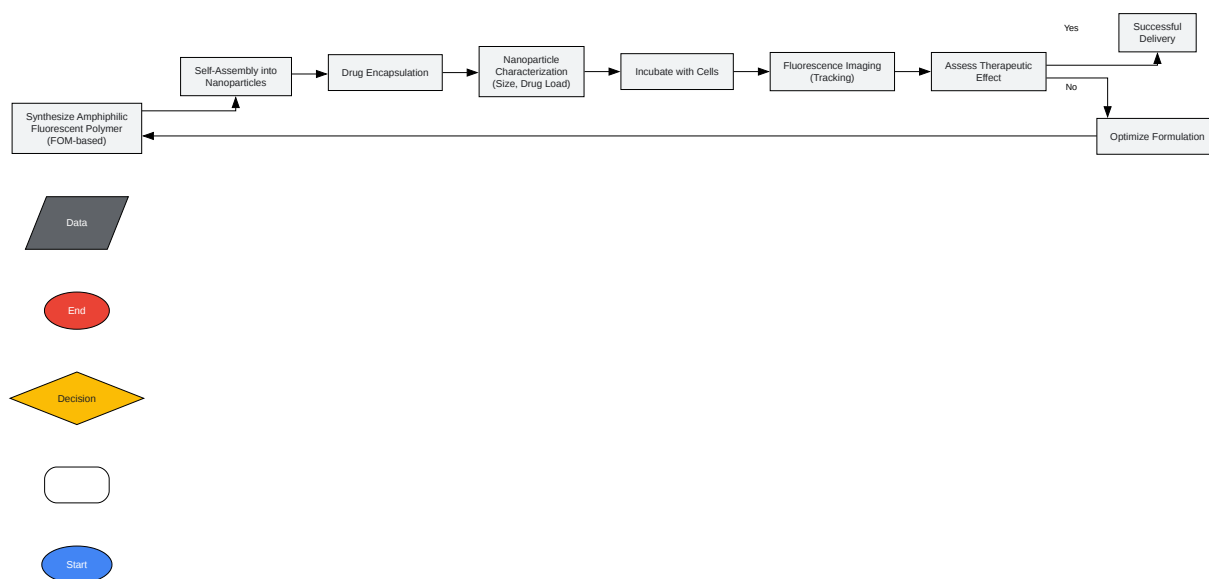
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### Synthesis and Polymerization of **Fluorescein O-methacrylate**.



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Workflow for the development and application of a FOM-based pH biosensor.

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Logical workflow for the development of a FOM-based drug delivery system.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)